

6-(4-Nitro-pyrazol-1-yl)-hexan-2-one chemical structure properties

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Compound of Interest

Compound Name: 6-(4-Nitro-pyrazol-1-yl)-hexan-2-one

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Technical Guide: 6-(4-Nitro-pyrazol-1-yl)-hexan-2-one

Structural Analysis, Synthetic Pathways, and Pharmacophore Utility[1][2][3][4]

Executive Summary

6-(4-Nitro-pyrazol-1-yl)-hexan-2-one represents a specialized bifunctional building block in medicinal chemistry.[1][2][3] Characterized by a 4-nitropyrazole core (a bioisostere for imidazole/phenyl rings) linked to a distal methyl ketone via a flexible hexyl chain, this molecule serves as a critical intermediate for synthesizing heterobifunctional ligands, kinase inhibitors, and PROTAC (Proteolysis Targeting Chimera) linkers.[1][3] Its dual reactivity—reducible nitro group and condensable ketone—allows for orthogonal functionalization, making it an ideal scaffold for fragment-based drug discovery (FBDD).[2][3]

Part 1: Chemical Identity & Physicochemical Profile[1][4][5][6][7]

1.1 Nomenclature & Identification

- IUPAC Name: 6-(4-Nitro-1H-pyrazol-1-yl)hexan-2-one[1][2][3]

- Molecular Formula: C

H

N

O

[1][3]

- Molecular Weight: 211.22 g/mol [1][3]

- SMILES: CC(=O)CCCCn1cc([N+](=O)[O-])cn1

1.2 Structural Descriptors

The molecule consists of three distinct pharmacophoric regions:

- Head Group (Aromatic): The 4-nitropyrazole moiety.[1][3][4][5][6] The nitro group at C4 is strongly electron-withdrawing, reducing the basicity of the pyrazole nitrogens and serving as a masked amino group.[2]
- Linker (Aliphatic): A four-carbon methylene spacer (excluding the ketone carbons) provides rotational freedom, critical for allowing joined ligands to adopt independent binding poses.[1][3]
- Tail Group (Electrophilic): The methyl ketone at C2 offers a versatile handle for reductive amination or nucleophilic addition without the instability associated with aldehydes.[1][3]

1.3 Physicochemical Properties (Calculated)

Property	Value (Est.)	Significance in Drug Design
LogP	1.2 – 1.6	Optimal lipophilicity for cell permeability; falls within Lipinski's Rule of 5. [1] [2] [3]
TPSA	~75 Å ²	<140 Å ² threshold indicates good oral bioavailability potential. [1] [2]
H-Bond Donors	0	Increases membrane permeability; donor functionality appears after nitro reduction. [1] [2]
H-Bond Acceptors	5	Interaction points for solvent water or protein residues. [1] [2]
Rotatable Bonds	6	High flexibility; beneficial for induced-fit binding but incurs an entropy penalty. [1] [2]

Part 2: Synthetic Methodologies

The synthesis of **6-(4-Nitro-pyrazol-1-yl)-hexan-2-one** relies on the regioselective N-alkylation of the pyrazole ring.[\[1\]](#)[\[2\]](#)[\[3\]](#) Since 4-nitropyrazole is an unsymmetrical tautomer in solution (though symmetric in substitution potential until alkylated), N1-alkylation is the primary pathway.[\[1\]](#)[\[2\]](#)[\[3\]](#)

2.1 Primary Route: Nucleophilic Substitution (

)

This is the industry-standard approach due to the commercial availability of precursors.[\[3\]](#)

- Reagents: 4-Nitro-1H-pyrazole, 6-Chlorohexan-2-one (or 6-Bromohexan-2-one).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Base: Cesium Carbonate (Cs

CO

) or Potassium Carbonate (K

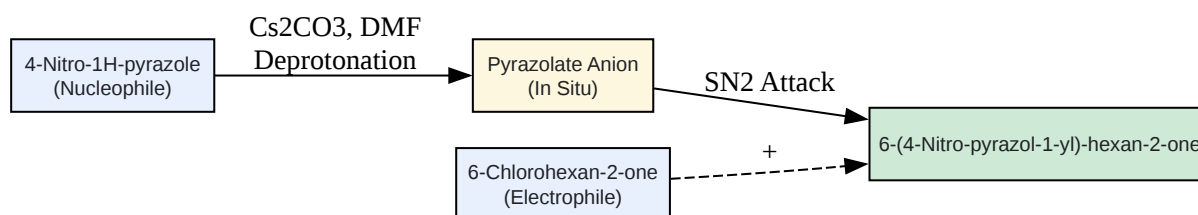
CO

).[1][3]

- Solvent: DMF or Acetonitrile (polar aprotic).[1][3]
- Conditions: 60–80°C, 4–12 hours.[1][2]

Mechanism: The base deprotonates the pyrazole NH (pKa ~9.6), generating a pyrazolate anion.[1][3] This nucleophile attacks the primary halide of the hexanone chain.[2] The nitro group at C4 stabilizes the anion but also reduces nucleophilicity, requiring elevated temperatures or stronger leaving groups (iodide/bromide).[3]

2.2 Visualization of Synthetic Logic



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Caption: Regioselective N-alkylation pathway via base-mediated SN2 reaction.

Part 3: Reactivity Profile & Applications

The utility of this molecule lies in its orthogonal reactivity.[1][2] The nitro group and the ketone can be modified independently, allowing the molecule to serve as a "three-way" junction point.[2]

3.1 Functional Group Transformations

- Nitro Reduction (Aromatic Amine Generation):

- Reagents: H

/Pd-C, Fe/NH

Cl, or SnCl

[.1](#)[2](#)
- Product: 6-(4-Amino-pyrazol-1-yl)-hexan-2-one.[1](#)[2](#)[3](#)
- Application: The resulting amine is a potent nucleophile for amide coupling reactions, commonly used to attach the "warhead" in kinase inhibitors.[2](#)
- Reductive Amination (Ketone Modification):
 - Reagents: Primary/Secondary Amine, NaBH(OAc)

[.1](#)[3](#)
 - Product: Secondary/Tertiary amines.[1](#)[2](#)
 - Application: Attaching solubilizing groups (e.g., morpholine, piperazine) or linking to E3 ligase ligands for PROTACs.[3](#)
- Grignard/Organolithium Addition:
 - Reagents: RMgX.[1](#)[2](#)
 - Product: Tertiary Alcohol.[1](#)[2](#)
 - Application: Increasing steric bulk or introducing chiral centers.[1](#)[2](#)

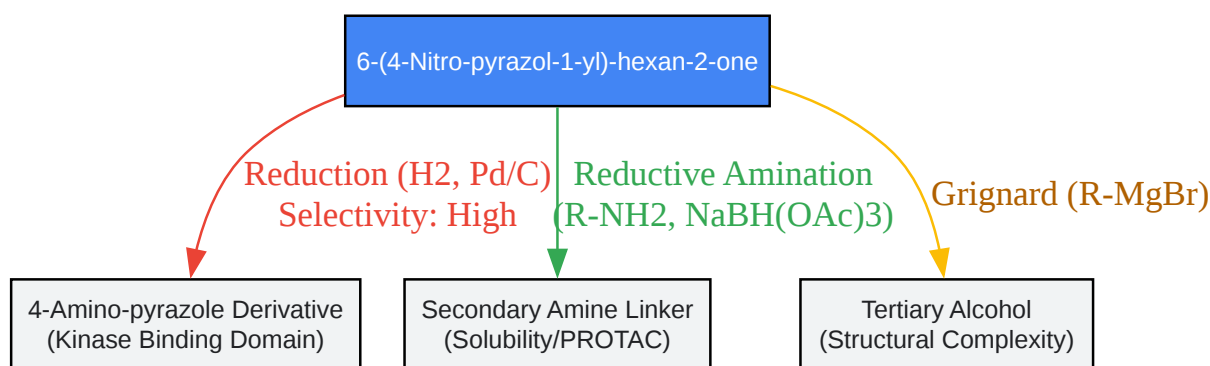
3.2 Strategic Application: PROTAC Linker Design

In PROTAC design, the linker length and composition are critical for ternary complex formation (Target Protein - PROTAC - E3 Ligase).[1](#)[2](#)[3](#)

- Role: The 6-carbon chain acts as the spacer.[1](#)[2](#)

- Mechanism: The pyrazole end (after nitro reduction) binds the target protein (e.g., BRD4, BTK), while the ketone end is aminated to bind the E3 ligase ligand (e.g., Thalidomide or VHL ligand).[3]

3.3 Reactivity Flowchart



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Caption: Divergent synthesis pathways enabling orthogonal functionalization of the core scaffold.

Part 4: Experimental Protocols

Protocol 4.1: Synthesis of 6-(4-Nitro-pyrazol-1-yl)-hexan-2-one

Objective: Preparation of 5.0 g of target compound.

- Setup: Charge a 250 mL round-bottom flask with 4-nitro-1H-pyrazole (3.0 g, 26.5 mmol) and anhydrous DMF (30 mL).

- Deprotonation: Add Cs

CO

(10.4 g, 31.8 mmol, 1.2 eq) in one portion. Stir at room temperature for 30 minutes. Note: Solution may turn yellow due to nitropyrazolate formation.[1][3]

- Alkylation: Dropwise add 6-chlorohexan-2-one (3.9 g, 29.1 mmol, 1.1 eq).
- Reaction: Heat to 80°C under N

atmosphere for 6 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.[1][3]

- Workup: Cool to RT. Dilute with water (150 mL) and extract with EtOAc (3 x 50 mL). Wash combined organics with LiCl solution (5%) to remove DMF, then brine.[3]
- Purification: Dry over Na

SO

, concentrate, and purify via silica gel flash chromatography (Gradient: 20% -> 60% EtOAc in Hexanes).

- Validation: Confirm structure via

¹H NMR (Characteristic ketone methyl singlet at ~2.1 ppm, pyrazole aromatic protons at ~8.2 and 8.6 ppm).

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